

Application Note: Thermogravimetric Analysis of Posaconazole Hydrate (Form S)

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| Compound of Interest | | |
|----------------------|----------------------|-----------|
| Compound Name: | Posaconazole hydrate | |
| Cat. No.: | B15559576 | Get Quote |

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Introduction

Posaconazole is a broad-spectrum triazole antifungal agent. Its solid-state properties, including polymorphism and hydration state, are critical for its stability, dissolution, and bioavailability. Posaconazole can exist in an anhydrous form (Form I) and a hydrated form (Form S), which has been characterized as a trihydrate.[1][2][3] Thermogravimetric Analysis (TGA) is a fundamental thermal analysis technique used to characterize the thermal stability and composition of materials. This application note provides a detailed protocol for the thermogravimetric analysis of **Posaconazole hydrate**, enabling the determination of its water content and thermal decomposition profile.

Data Presentation

The thermal analysis of **Posaconazole hydrate** reveals distinct thermal events corresponding to dehydration and decomposition. The quantitative data obtained from TGA is summarized in the table below.

| Thermal Event | Temperature Range | Weight Loss (%) | Moles of Water Lost |
|---------------|-------------------|-----------------|------------------------|
| Dehydration | Ambient - 150 | ~7.19% | ~3.0 |
| Decomposition | > 160 | Significant | - |



Note: The theoretical water content of Posaconazole trihydrate is approximately 7.19%. Experimental values may vary slightly depending on the sample's purity and morphology.

A study on Posaconazole Form S, after being air-dried for 25 minutes, showed a total weight loss of 7.60% up to 208.6 °C, which corresponds to approximately 3 moles of water per mole of posaconazole.[4] The anhydrous Form I exhibits minimal weight loss (around 0.22%) in the same temperature range.[4] Posaconazole has a melting point of 170-172°C and begins to degrade at temperatures above 160°C.[5]

Experimental Protocols

This section details the methodology for performing Thermogravimetric Analysis on **Posaconazole hydrate**.

Instrumentation and Materials

- Thermogravimetric Analyzer: A calibrated TGA instrument equipped with a sensitive microbalance and a furnace capable of controlled heating.
- Sample Pans: Open aluminum or platinum pans are recommended.
- Purge Gas: High-purity nitrogen (99.99% or higher).
- Sample: **Posaconazole hydrate** (Form S). It is crucial to handle the sample under controlled humidity conditions to prevent dehydration or further hydration.

Sample Preparation

- Ensure the **Posaconazole hydrate** sample is representative of the batch to be analyzed.
- If the sample has been stored under specific conditions, allow it to equilibrate to the ambient temperature of the TGA instrument's balance room to avoid condensation.
- Accurately weigh 3-10 mg of the Posaconazole hydrate sample directly into the TGA pan.
 Record the initial sample weight precisely.

TGA Method Parameters

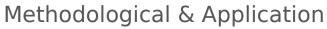


| Parameter | Value |
|---------------------|---------------------------|
| Temperature Program | |
| Initial Temperature | Ambient (~25 °C) |
| Final Temperature | 300 °C |
| Heating Rate | 10 °C/min |
| Purge Gas | |
| Gas | Nitrogen |
| Flow Rate | 20-50 mL/min |
| Data Collection | |
| Data Points | Weight, Temperature, Time |

Procedure

- Tare the TGA balance with an empty sample pan.
- Place the sample pan containing the weighed **Posaconazole hydrate** onto the balance.
- Close the furnace and allow the system to equilibrate.
- Start the TGA method with the parameters specified above.
- Monitor the weight loss as a function of temperature.
- Upon completion of the run, cool the furnace to a safe temperature before removing the sample.
- Analyze the resulting TGA curve to determine the onset and end temperatures of weight loss events and the percentage of weight loss.

Visualization of Experimental Workflow

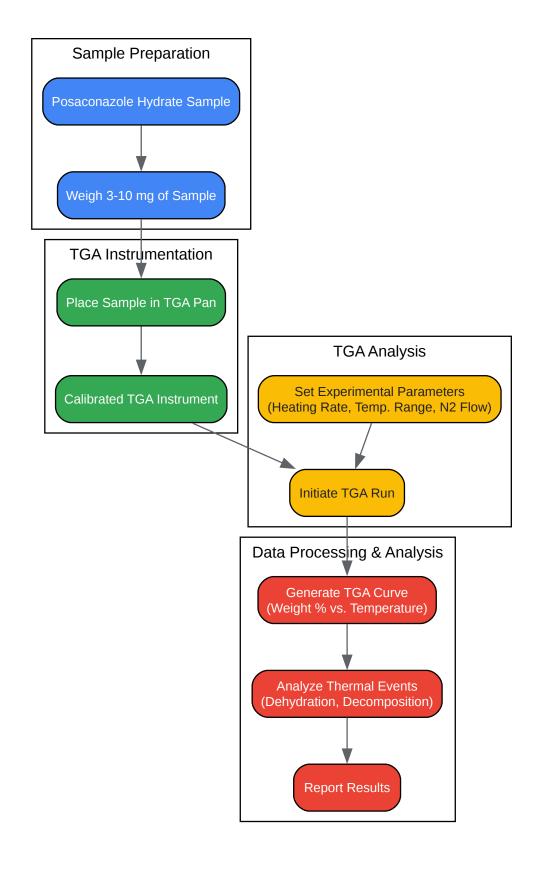




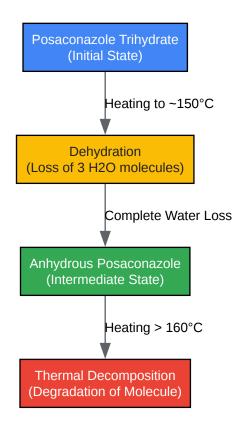


The following diagram illustrates the logical workflow of the thermogravimetric analysis of **Posaconazole hydrate**.









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